

4-Phenylbutanal in flavor and fragrance synthesis

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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Chemical Profile of 4-Phenylbutanal

The table below summarizes the key identifiers and physicochemical properties of **4-Phenylbutanal**, which are fundamental for its handling and application in formulations.

Property	Value
CAS Number	18328-11-5 [1]
Molecular Formula	C ₁₀ H ₁₂ O [1]
Molecular Weight	148.20 g/mol [1]
Density	0.971 g/cm ³ [1]
Boiling Point	243.3 °C at 760 mmHg [1]
Melting Point	45-48 °C (lit.) [1]
Flash Point	115.9 °C [1]
Appearance	Solid within a specific temperature range (based on melting point) [1]

Property	Value
Common Synonyms	γ -Phenylbutyraldehyde; Benzenebutanal [2]

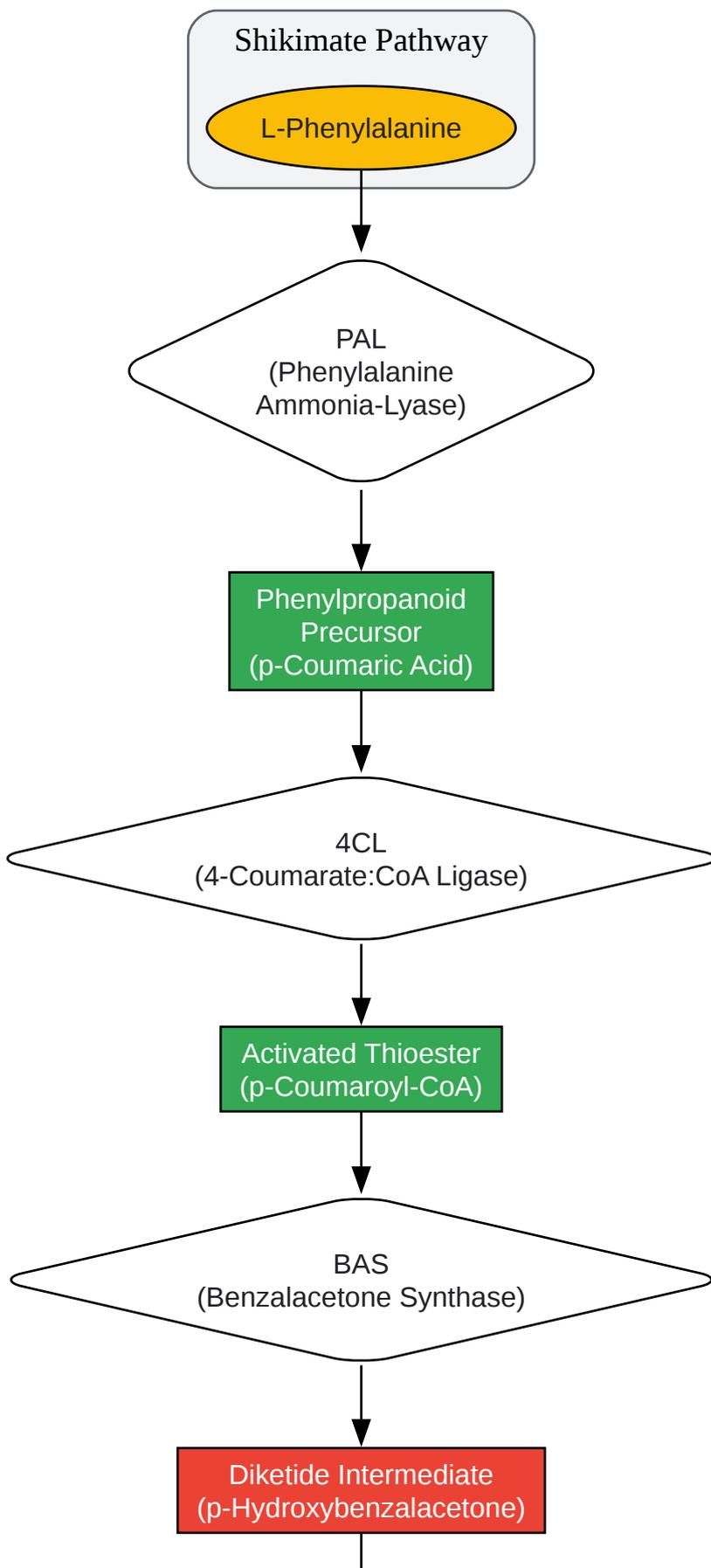
Flavor & Fragrance Context and a Related Compound

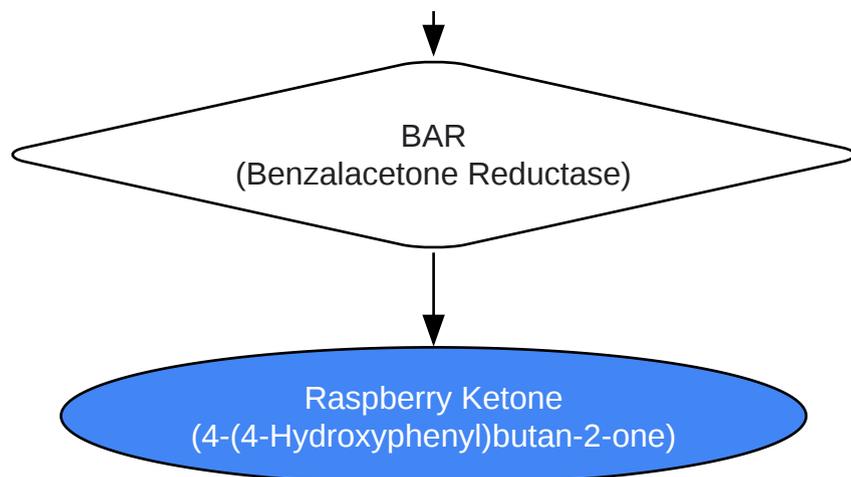
While data is limited for **4-Phenylbutanal** itself, information on a closely related compound provides useful context for its potential applications.

- **Chemical Context: 4-Phenylbutanal** belongs to a class of compounds known as **phenylbutanoids**, which are of significant interest in the flavor and fragrance industry [3]. A prominent example is **raspberry ketone** (4-(4-hydroxyphenyl)butan-2-one), the character impact compound responsible for the scent of raspberries [3].
- **Insight from a Structural Analog:** The flavor profile of **2-methyl-4-phenylbutanal**, a structurally similar aldehyde, is described as having a **sweet, floral, earthy, musty odor** [4]. This suggests that **4-Phenylbutanal** may also possess complex floral aroma characteristics. Furthermore, **2-methyl-4-phenylbutanal** is recognized as a **flavor and fragrance agent** with defined usage levels in foods, though it's important to note that the US FDA no longer provides for its use as a synthetic flavoring substance [4].

Biotechnological Synthesis of Phenylbutanoids

Microbial synthesis represents a modern approach to producing natural flavoring compounds. The following diagram illustrates the general biosynthetic pathway for phenylbutanoids like raspberry ketone, which shares a foundational structure with **4-Phenylbutanal**.





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This pathway, successfully engineered into microorganisms like *Corynebacterium glutamicum*, highlights key enzymes and intermediates [3]. The final reduction step catalyzed by a **Benzalacetone Reductase (BAR)** is particularly relevant, as it converts a diketide into the final phenylbutanoid structure [3].

Gaps in Available Information and Suggested Next Steps

A comprehensive Application Note would require more detailed information. Key gaps in the current search results include:

- **Specific Experimental Protocols:** Detailed methodologies for the synthesis, purification, or quantification of **4-Phenylbutanal** are not available in the results found.
- **Toxicological Data & Safe Handling (MSDS):** While one source mentions a hazard code of Xn (Harmful) [1], a full Material Safety Data Sheet (MSDS) was listed as "N/A" [1], indicating a significant lack of safety information.
- **Specific Application Formulations:** Recommended usage levels in different product types (e.g., perfumes, food matrices) were not found for **4-Phenylbutanal**.

To proceed with your research and development, I suggest you:

- **Consult Specialized Databases:** Search for "**4-Phenylbutanal** MSDS" on websites of major chemical suppliers (e.g., Sigma-Aldrich, Merck) for detailed safety and handling protocols.
- **Explore Patent Literature:** Search platforms like Google Patents or the USPTO for patents containing "**4-Phenylbutanal**" to find detailed synthetic procedures and application examples.

- **Investigate Broader Scientific Literature:** Use academic databases (e.g., SciFinder, Reaxys) to find research articles that may contain full experimental sections for the compound's synthesis and analysis.

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References

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2. CAS 18328-11-5 4 - Phenylbutanal - Alfa Chemistry [alfa-chemistry.com]
3. of the character impact compound raspberry ketone and... Synthesis [microbialcellfactories.biomedcentral.com]
4. Functional use(s) - flavor agents. Has an floral type odor. and fragrance [thegoodscentscopy.com]

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